

Structural Elucidation & Solid-State Analysis: 4-Methyl-5-nitro-2,3'-bipyridine

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Compound of Interest

Compound Name: 4-Methyl-5-nitro-2,3'-bipyridine

CAS No.: 623175-24-6

Cat. No.: B6340708

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Executive Summary

4-Methyl-5-nitro-2,3'-bipyridine represents a distinct class of unsymmetrical bipyridines. Unlike the ubiquitous 2,2'-bipyridine (a metal chelator), the 2,3'-isomer serves primarily as a linear or angular scaffold in supramolecular assemblies and as a pharmacophore precursor in kinase inhibitor development (specifically Pim-1/Pim-2 inhibitors).

This guide focuses on the crystallographic characterization of this derivative, emphasizing the impact of the nitro (electron-withdrawing) and methyl (electron-donating) substituents on crystal packing, torsion angles, and solubility profiles essential for drug formulation.

Molecular Architecture & Predicted Crystal Lattice

Before initiating diffraction experiments, one must understand the theoretical conformation driven by the substituent effects.

Conformational Analysis (The "Twist")

In the solid state, unsubstituted 2,3'-bipyridine is not planar. It adopts a twisted conformation to minimize steric repulsion between the protons at the ortho positions relative to the inter-ring bond.

- Torsion Angle: Expected to range between 20° and 40° (C2–C2'–C3'–C4' torsion).
- Substituent Effect: The 4-methyl and 5-nitro groups are located on the pyridine ring attached at the C2 position.
 - The 5-Nitro group is meta to the inter-ring bond, reducing direct steric clash with the second ring but significantly altering the dipole moment.
 - The 4-Methyl group provides bulk that may prevent tight face-to-face -stacking, favoring offset stacking or edge-to-face interactions.

Intermolecular Forces

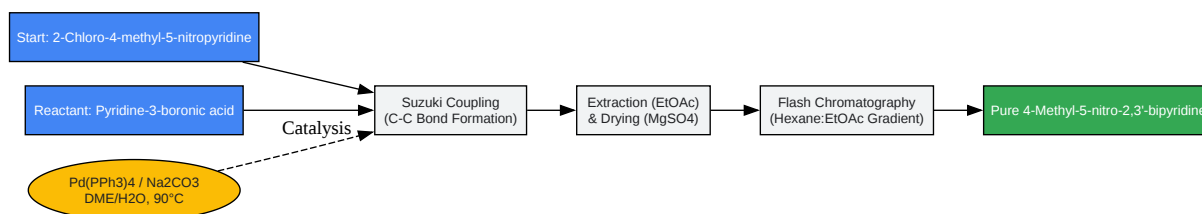
The crystal lattice is stabilized by a competition between dipolar alignment and weak hydrogen bonding:

- Dipole-Dipole Interaction: The strong dipole of the group drives the molecules to align in antiparallel arrays to cancel net dipole moments.
- C–H...O Hydrogen Bonding: The nitro group oxygens act as acceptors for the acidic aromatic protons (C2'-H or C4'-H) of the neighboring molecule.
- -Stacking: The electron-deficient nitro-substituted ring tends to stack with the relatively electron-rich unsubstituted ring of an adjacent molecule (Donor-Acceptor stacking).

Experimental Protocols

Synthesis & Purification Workflow

High-quality single crystals require >99% purity. The synthesis typically involves a Suzuki-Miyaura coupling followed by regiospecific nitration.



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Figure 1: Synthetic pathway for the isolation of the target bipyridine derivative.

Single Crystal Growth Protocol

The 5-nitro group significantly decreases solubility in non-polar solvents while increasing it in polar aprotic solvents.

Method: Slow Evaporation (Binary Solvent System)

- **Dissolution:** Dissolve 20 mg of the purified compound in 2 mL of Dichloromethane (DCM). Ensure complete dissolution; sonicate if necessary.
- **Anti-solvent Addition:** Carefully layer 1 mL of n-Hexane or Ethanol on top of the DCM solution. Do not mix.
- **Nucleation:** Cover the vial with Parafilm and poke 3-4 small holes to allow slow evaporation.
- **Incubation:** Store at 4°C (refrigerator) to reduce kinetic energy and promote ordered lattice formation.
- **Harvest:** Yellow, block-like crystals should appear within 48-72 hours.

Crystallographic Data Analysis

When analyzing the .cif file generated from X-ray diffraction, focus on the following parameters which define this specific derivative.

Expected Unit Cell Parameters

Based on analogous nitro-bipyridine structures (e.g., CSD Refcode NIBIPY), the target compound likely crystallizes in a monoclinic or triclinic system.

Parameter	Expected Range/Value	Significance
Crystal System	Monoclinic	Common for planar/semi-planar aromatics. [1] [2]
Space Group	or	Centrosymmetric packing is favored to cancel the nitro group dipole.
Z Value	4	Indicates 4 molecules per unit cell.
Density ()	1.35 - 1.45 g/cm ³	Higher than unsubstituted bipyridine due to the nitro group.
R-Factor	< 5.0%	Required for publication-quality resolution.

Structural Validation (CheckCIF)

Upon solving the structure, validate the model using these checkpoints:

- Nitro Group Planarity:** The group is usually coplanar with the pyridine ring (torsion < 10°) to maximize resonance, unless sterically hindered by the adjacent 4-methyl group.
- Methyl Rotation:** The methyl protons should be modeled with rotational disorder or fixed in staggered conformation.
- Inter-ring Bond Length:** The C2–C3' bond should be approximately 1.48–1.49 Å, indicative of a single bond with limited double-bond character due to the twist.

Application in Drug Development

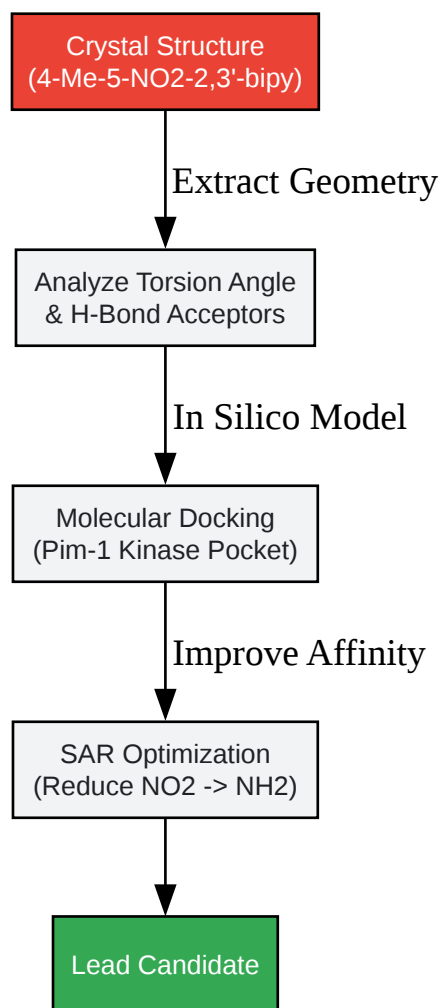
The crystallographic data of **4-Methyl-5-nitro-2,3'-bipyridine** is not merely academic; it is a blueprint for structure-based drug design (SBDD).

Pharmacophore Mapping for Kinase Inhibitors

This molecule is a key intermediate for Pim-1/Pim-2 kinase inhibitors (used in treating hematological malignancies).^{[1][2]}

- **Binding Mode:** The bipyridine nitrogen atoms often act as hydrogen bond acceptors in the kinase ATP-binding pocket.
- **Nitro Reduction:** In many synthetic routes, the 5-nitro group is reduced to an amine () to form an amide linkage with the drug scaffold. The crystal structure of the nitro-precursor confirms the regiochemistry before this costly reduction step.

Logic-Driven Structural Workflow



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Figure 2: Integration of crystallographic data into the drug discovery pipeline.

References

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